

Technical Guide: Spectroscopic and Synthetic Profile of N-(trifluoromethylthio)saccharin

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Compound of Interest		
Compound Name:	N-(trifluoromethylthio)saccharin	
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This technical guide provides a detailed overview of the spectroscopic and synthetic aspects of **N-(trifluoromethylthio)saccharin**, a significant reagent in trifluoromethylthiolation reactions. This document compiles available Nuclear Magnetic Resonance (NMR) data and outlines the established experimental protocol for its synthesis and application.

Spectroscopic Data

The following tables summarize the reported NMR spectroscopic data for **N**-(trifluoromethylthio)saccharin.

Nuclear Magnetic Resonance (NMR) Data

Table 1: 1H NMR Spectroscopic Data of **N-(trifluoromethylthio)saccharin**[1][2]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.20	d	7.7	1H	Aromatic CH
8.02	m	-	2H	Aromatic CH
7.94	dd	7.7, 7.5	1H	Aromatic CH



Solvent: CDCl3, Spectrometer Frequency: 500 MHz

Table 2: 13C NMR Spectroscopic Data of N-(trifluoromethylthio)saccharin[1][2]

Chemical Shift (δ) ppm
158.3
137.9
136.3
134.9
L28.5
126.5
126.1
121.9

Solvent: CDCl3, Spectrometer Frequency: 125 MHz

Table 3: 19F NMR Spectroscopic Data of N-(trifluoromethylthio)saccharin[1][2]

Chemical Shift (δ) ppm	
-47.31	

Solvent: CDCl3, Spectrometer Frequency: 470.6 MHz

Note on Infrared (IR) and Mass Spectrometry (MS) Data: Extensive searches of available scientific literature and chemical databases did not yield specific Infrared (IR) or Mass Spectrometry (MS/HRMS) data for **N-(trifluoromethylthio)saccharin**. However, MS and HRMS data for the precursor, N-Chlorosaccharin, have been reported as follows: MS (EI) m/z (%): 183 (100), 217. HRMS: Calculated for C7H4ClNO3S: 216.9600; Found: 216.9594.[2]

Experimental Protocols



The synthesis of **N-(trifluoromethylthio)saccharin** is a multi-step process commencing from saccharin. The detailed methodology is described below.

Synthesis of N-(trifluoromethylthio)saccharin

The synthesis involves three main stages: the preparation of N-Chlorosaccharin, the synthesis of tris-silver (I) trifluoromethanethiolate, and the final reaction to yield the target compound.[1] [2]

Step 1: Synthesis of N-Chlorosaccharin

- A suspension of saccharin (1.0 equiv) in methanol is prepared in a round-bottom flask.
- tert-Butyl hypochlorite (1.3 equiv) is added to the suspension in a single portion.
- The reaction mixture is stirred for 5 minutes, during which a clear solution forms, followed by the rapid precipitation of a white solid.
- The mixture is allowed to stand for 5 minutes.
- The precipitate is collected by vacuum filtration and the reaction flask and solid are rinsed with petroleum ether.
- The resulting white powder, N-Chlorosaccharin, is dried under high vacuum.

Step 2: Synthesis of tris-Silver (I) Trifluoromethanethiolate Acetonitrile Solvate

- Silver fluoride (AgF) is reacted with carbon disulfide (CS2) in acetonitrile under reflux at 80°C.
- The resulting off-white solid, tris-silver (I) trifluoromethanethiolate acetonitrile solvate, is collected and dried under high vacuum.

Step 3: Synthesis of N-(trifluoromethylthio)saccharin

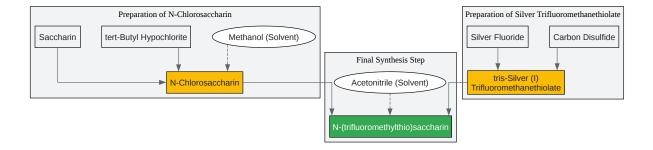
• N-Chlorosaccharin (1.0 equiv) and tris-silver (I) trifluoromethanethiolate acetonitrile solvate (0.4 equiv) are charged into a round-bottom flask.



- Acetonitrile is added, and the reaction mixture is stirred at room temperature for 30 minutes.
- The resulting suspension is filtered to remove solid byproducts.
- The filtrate is concentrated under reduced pressure.
- The residue is further dried under high vacuum to afford N-(trifluoromethylthio)saccharin
 as a white solid.

Visualized Workflows

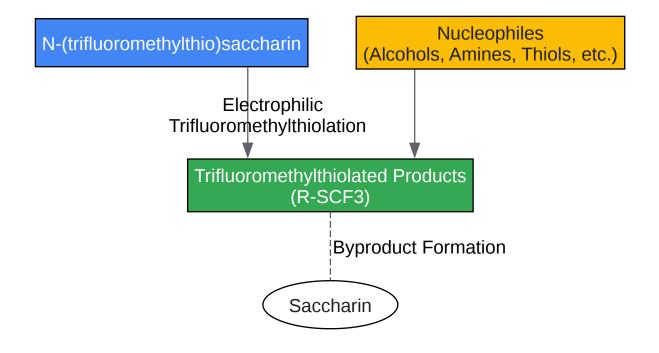
The following diagrams illustrate the synthesis of **N-(trifluoromethylthio)saccharin** and its subsequent application in electrophilic trifluoromethylthiolation.



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Caption: Synthetic pathway for N-(trifluoromethylthio)saccharin.





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Caption: Application as an electrophilic trifluoromethylthiolating reagent.

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References

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- 2. orgsyn.org [orgsyn.org]
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